

# Introduction: Understanding the Profile of a Versatile Reagent

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## Compound of Interest

Compound Name: Methyl phenylsulfonylacetate

Cat. No.: B1296609

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**Methyl phenylsulfonylacetate** is a valuable reagent in organic synthesis, utilized in the construction of complex molecular architectures.<sup>[1][2]</sup> Its utility in research and development, particularly in the synthesis of novel compounds for drug discovery, necessitates a thorough understanding of its safety profile. This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the safety data associated with **methyl phenylsulfonylacetate**, moving beyond a simple recitation of facts to an integrated understanding of safe laboratory practices.

This document synthesizes available safety data to provide a coherent and cautious approach to handling. It is crucial to recognize that the hazard classification for this compound is not uniform across all suppliers, and toxicological data is largely incomplete.<sup>[3][4][5][6]</sup> Therefore, a conservative approach to handling, treating the substance with the respect due to a compound with unknown long-term effects, is strongly advised.

## Hazard Identification and Classification: A Tale of Discrepancies

A critical aspect of a safety data sheet is the clear identification of hazards. In the case of **methyl phenylsulfonylacetate**, there are notable inconsistencies across various supplier safety data sheets. Some sources indicate that based on available data, the classification criteria for a hazardous substance are not met.<sup>[5][7]</sup> Conversely, other suppliers classify it as harmful if swallowed, harmful in contact with skin, a cause of skin and serious eye irritation, and potentially causing respiratory irritation.<sup>[4]</sup>

This discrepancy underscores a vital principle of chemical safety: when information is conflicting or incomplete, the most stringent precautions should be adopted. The absence of comprehensive toxicological data necessitates treating the substance as potentially hazardous.

GHS Hazard Statements (Precautionary Classification):[\[4\]](#)

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Given these potential hazards, a proactive and cautious approach to handling is paramount.

## Physical and Chemical Properties: The Foundation of Safe Handling

Understanding the physical and chemical properties of a substance is fundamental to its safe use and storage.

| Property                     | Value   | Source(s) |
|------------------------------|---|-----------|
| Appearance                   | White solid                                     | [3][5]    |
| Molecular Formula            | C <sub>9</sub> H <sub>10</sub> O <sub>4</sub> S | [3][8]    |
| Molecular Weight             | 214.24 g/mol                                    | [8]       |
| Melting Point                | 30 °C (86 °F)                                   | [3][5]    |
| Boiling Point                | 165 °C (329 °F) at 0.05 mmHg                    | [3]       |
| Flash Point                  | > 110 °C (> 230 °F)                             | [1][3][5] |
| Density                      | 1.24 - 1.305 g/cm <sup>3</sup> at 20 °C         | [3]       |
| Water Solubility             | Insoluble                                       | [3]       |
| Solubility in other solvents | Soluble in most organic solvents.[9]            |           |

The high flash point suggests a low flammability risk under standard laboratory conditions.[1][3][5] However, its insolubility in water is an important consideration for accidental spills and disposal.[3]

## Safe Handling and Storage: Proactive Measures for Risk Mitigation

Proper handling and storage are the cornerstones of laboratory safety. The following protocols are based on a synthesis of recommendations and best practices.

### Handling

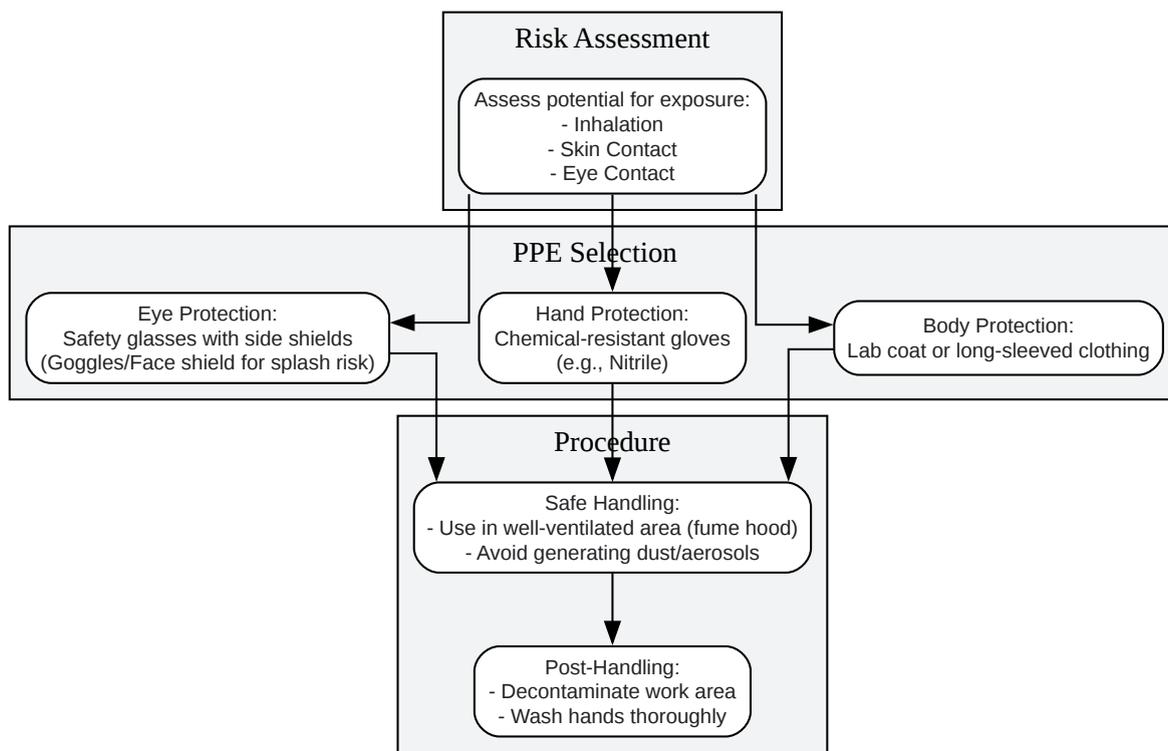
- **Engineering Controls:** Handle in a well-ventilated area.[3][4][5] A chemical fume hood is recommended, especially when working with larger quantities or when there is a potential for aerosolization.
- **Personal Protective Equipment (PPE):** A comprehensive PPE strategy is essential. This is not merely a checklist but a system to prevent all routes of exposure.

- Eye Protection: Wear safety glasses with side shields or goggles.[3][4] In situations with a splash hazard, a face shield should also be used.[10]
- Hand Protection: Wear protective gloves.[3][4][5] Nitrile rubber gloves are a suitable choice.[5] Always inspect gloves before use and remove them carefully to avoid skin contamination.[3][5]
- Body Protection: Wear a lab coat or long-sleeved clothing.[3][5]
- Hygiene Practices: Do not eat, drink, or smoke in the laboratory.[3][4] Wash hands thoroughly after handling the substance.[3][6] Contaminated clothing should be removed and washed before reuse.[3][4]

## Storage

- Conditions: Keep the container tightly closed in a dry and well-ventilated place.[3][4][5]
- Incompatibilities: Avoid strong oxidizing agents.[6]

Diagram: Personal Protective Equipment (PPE) Workflow



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Caption: Workflow for selecting and using appropriate PPE for handling **methyl phenylsulfonylacetate**.

## Emergency Procedures: A Systematic Response to Incidents

In the event of an emergency, a calm and systematic response is crucial.

### First-Aid Measures

The primary goal of first aid is to minimize harm and seek professional medical attention.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[3][5] Seek medical attention.[3][5]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[3][11] If skin irritation occurs, get medical attention.[4] Remove contaminated clothing.[4]
- Inhalation: Move the person to fresh air.[4][5] If breathing is difficult, give oxygen.[4] Seek medical attention if symptoms occur.[4][5]
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[3][5] Get medical help if you feel unwell.[4]

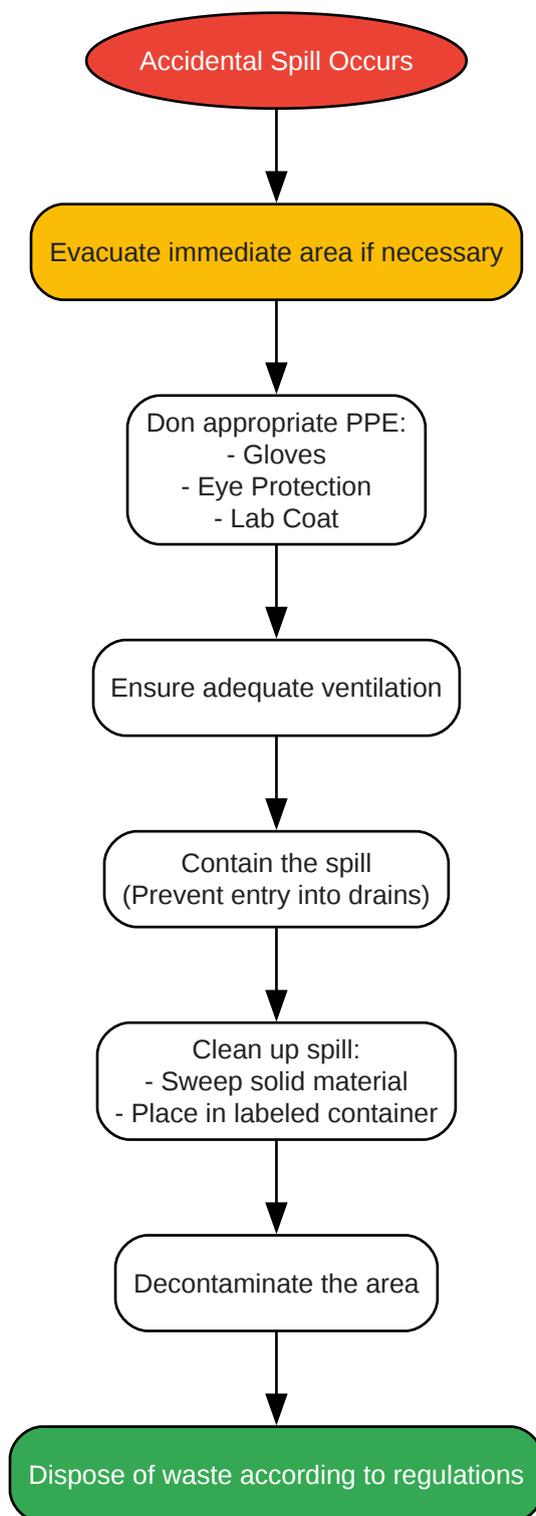
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[3][5] Hazardous combustion products may include carbon oxides and sulfur oxides.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][5]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[3][5] Avoid creating dust.[3][5]
- Environmental Precautions: Prevent the substance from entering drains or the environment.[3][5][6]
- Containment and Cleanup: Sweep up and shovel the material into suitable containers for disposal.[3][5]

Diagram: Accidental Spill Response Protocol



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Caption: Step-by-step protocol for responding to an accidental spill of **methyl phenylsulfonylacetate**.

## Toxicological Information: Navigating the Data Gap

A significant challenge in assessing the risk of **methyl phenylsulfonacetate** is the lack of comprehensive toxicological data. Across multiple safety data sheets, the following endpoints are consistently listed as "no data available":<sup>[3][4][5][6]</sup>

- Acute toxicity (oral, dermal, inhalation)
- Skin corrosion/irritation
- Serious eye damage/irritation
- Respiratory or skin sensitization
- Germ cell mutagenicity
- Carcinogenicity
- Reproductive toxicity
- Specific target organ toxicity (single and repeated exposure)

The absence of data does not equate to the absence of hazard. It signifies that the toxicological properties of this compound have not been thoroughly investigated. Therefore, it is imperative to handle **methyl phenylsulfonacetate** with the assumption that it may be harmful and to minimize all potential routes of exposure.

## Stability and Reactivity: Ensuring Chemical Integrity

- Reactivity: No known hazardous reactions under normal processing.<sup>[3]</sup>
- Chemical Stability: Stable under normal conditions.<sup>[3][6]</sup>
- Conditions to Avoid: Incompatible products and excess heat.<sup>[3]</sup>
- Incompatible Materials: Strong oxidizing agents.<sup>[6]</sup>

- Hazardous Decomposition Products: Under normal use, none are expected.[3][5] Under fire conditions, carbon and sulfur oxides may be formed.[6]

## Ecological and Disposal Considerations

- Ecological Information: There is no specific data available on the ecological effects of **methyl phenylsulfonylacetate**. It should not be released into the environment.[3][5] Its insolubility in water suggests it is not likely to be mobile in soil and will sink in water.[5]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[4] Do not dispose of down the drain.

## Conclusion: A Commitment to a Culture of Safety

The safe use of **methyl phenylsulfonylacetate** in a research and development setting is contingent upon a thorough understanding of its known properties and a cautious respect for its unknown toxicological profile. The inconsistencies in hazard classification highlight the importance of consulting multiple sources of safety information and adopting a conservative approach to personal protection and handling procedures. By integrating the principles outlined in this guide into daily laboratory practice, researchers can mitigate risks and foster a robust culture of safety.

## References

- **Methyl phenylsulfonylacetate** - SAFETY D
- Methyl 2-(phenylsulfonyl)
- SAFETY DATA SHEET - **Methyl phenylsulfonylacetate**. (2025-09-22). Thermo Fisher Scientific.
- SAFETY DATA SHEET - Methyl Phenylsulfonylacet
- **Methyl phenylsulfonylacetate** - Safety D
- Methyl phenylsulfonylacet
- SAFETY DATA SHEET - Methyl Acet
- SAFETY DATA SHEET - Methyl phenylacet
- **Methyl phenylsulfonylacetate**, 98% 5 g | Buy Online | Thermo Scientific Chemicals. thermofisher.com.
- First Aid Procedures for Chemical Hazards. NIOSH - CDC.
- Methyl phenylacet

- Guidance for Selection of Personal Protective Equipment for MDI Users. American Chemistry Council.
- **Methyl phenylsulfonylacetate** | CAS 34097-60-4. Santa Cruz Biotechnology.
- Section 5: Firefighting Measures. OSHA.
- Methyl phenylacet
- Methyl phenylacet
- **Methyl phenylsulfonylacetate**, 98% 25 g | Buy Online | Thermo Scientific Chemicals. thermofisher.com.

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## Sources

- 1. L03748.06 [thermofisher.com]
- 2. L03748.14 [thermofisher.com]
- 3. fishersci.ie [fishersci.ie]
- 4. echemi.com [echemi.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. Methyl phenylsulfonylacetate - Safety Data Sheet [chemicalbook.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. scbt.com [scbt.com]
- 9. Methyl phenylacetate | C<sub>9</sub>H<sub>10</sub>O<sub>2</sub> | CID 7559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. americanchemistry.com [americanchemistry.com]
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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